

# Application of 4'-Hydroxy-3'-methylacetophenone in the Fragrance Industry: A Technical Overview

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## Compound of Interest

Compound Name: 4'-Hydroxy-3'-methylacetophenone

Cat. No.: B056492

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Introduction:

**4'-Hydroxy-3'-methylacetophenone**, a phenolic ketone with the CAS number 876-02-8, presents an interesting profile for the fragrance and cosmetic industries. Characterized by a sweet, phenolic, and vanilla-like aroma, it has the potential to be utilized as a fragrance component.<sup>[1]</sup> However, its application is a subject of conflicting information within the industry. While some suppliers indicate its use in fragrance and flavor formulations, other databases explicitly state it is "not for fragrance use."<sup>[2][3]</sup> This document aims to provide a comprehensive overview of its known properties, potential applications, and the current state of knowledge regarding its use in fragrances, alongside detailed protocols for its evaluation.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **4'-Hydroxy-3'-methylacetophenone** is essential for its application in fragrance formulations.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][4][5][6]
Molecular Weight	150.17 g/mol	[1][4][5][6]
CAS Number	876-02-8	[1][4][5][6]
Appearance	White to off-white crystalline solid	[7]
Odor Profile	Sweet, Phenolic, Vanilla, Floral	[1]
Melting Point	107-109 °C	[5]
Solubility	Soluble in ethanol	[1]

## Olfactory Profile

The scent profile of **4'-Hydroxy-3'-methylacetophenone** is a key determinant of its potential use in perfumery.

Olfactory Facet	Description
Primary	Sweet
Secondary	Phenolic
Tertiary	Vanilla
Nuance	Floral

## Application in Fragrance Formulations

Despite the conflicting information, some sources suggest its use as a fragrance component.[2][8] Its sweet and warm aroma suggests potential applications in various fragrance families, including oriental, gourmand, and floral compositions, where it could act as a modifier or a heart note enhancer.

## Experimental Protocols

For researchers and formulators interested in evaluating **4'-Hydroxy-3'-methylacetophenone**, the following experimental protocols are recommended.

## Protocol 1: Olfactory Evaluation of Raw Material

Objective: To characterize the odor profile of **4'-Hydroxy-3'-methylacetophenone**.

Materials:

- **4'-Hydroxy-3'-methylacetophenone** (CAS 876-02-8), >98% purity
- Ethanol (perfumer's grade)
- Glass vials with caps
- Pipettes
- Olfactory smelling strips

Procedure:

- Prepare a 10% solution of **4'-Hydroxy-3'-methylacetophenone** in ethanol.
- Dip a clean smelling strip into the solution, ensuring it is saturated but not dripping.
- Allow the solvent to evaporate for approximately 30 seconds.
- Evaluate the odor at different time intervals (top note, heart note, and base note) over several hours.
- Record the olfactory characteristics, including dominant facets, nuances, intensity, and tenacity.

## Protocol 2: Incorporation and Stability in a Fragrance Base

Objective: To assess the performance and stability of **4'-Hydroxy-3'-methylacetophenone** in a simple fragrance composition.

#### Materials:

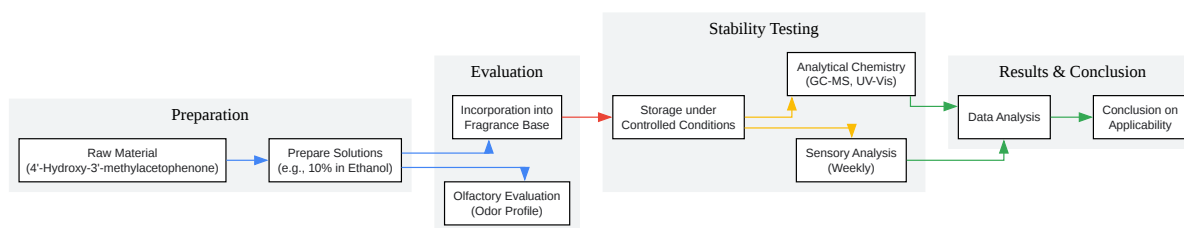
- **4'-Hydroxy-3'-methylacetophenone** solution (10% in ethanol)
- Simple fragrance base (e.g., a blend of Hedione, Iso E Super, and Galaxolide)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Sealed glass bottles for storage
- UV-Vis Spectrophotometer (optional, for color stability)
- Gas Chromatography-Mass Spectrometry (GC-MS) (optional, for chemical stability)

#### Procedure:

- Prepare different concentrations of **4'-Hydroxy-3'-methylacetophenone** (e.g., 0.1%, 0.5%, 1.0%) in the fragrance base.
- Prepare a control sample of the fragrance base without the test material.
- Store the samples in sealed glass bottles under different conditions:
  - Room temperature (20-25°C) with light exposure.
  - Room temperature (20-25°C) in the dark.
  - Elevated temperature (40°C) in the dark.
- Evaluate the olfactory profile of each sample weekly for four weeks, comparing it to the control. Note any changes in scent, intensity, or character.
- (Optional) Monitor color stability using a UV-Vis spectrophotometer.
- (Optional) Analyze the chemical stability at the beginning and end of the study using GC-MS to identify any degradation products.

## Visualization of Experimental Workflow

The following diagram illustrates the workflow for evaluating a new fragrance ingredient like **4'-Hydroxy-3'-methylacetophenone**.



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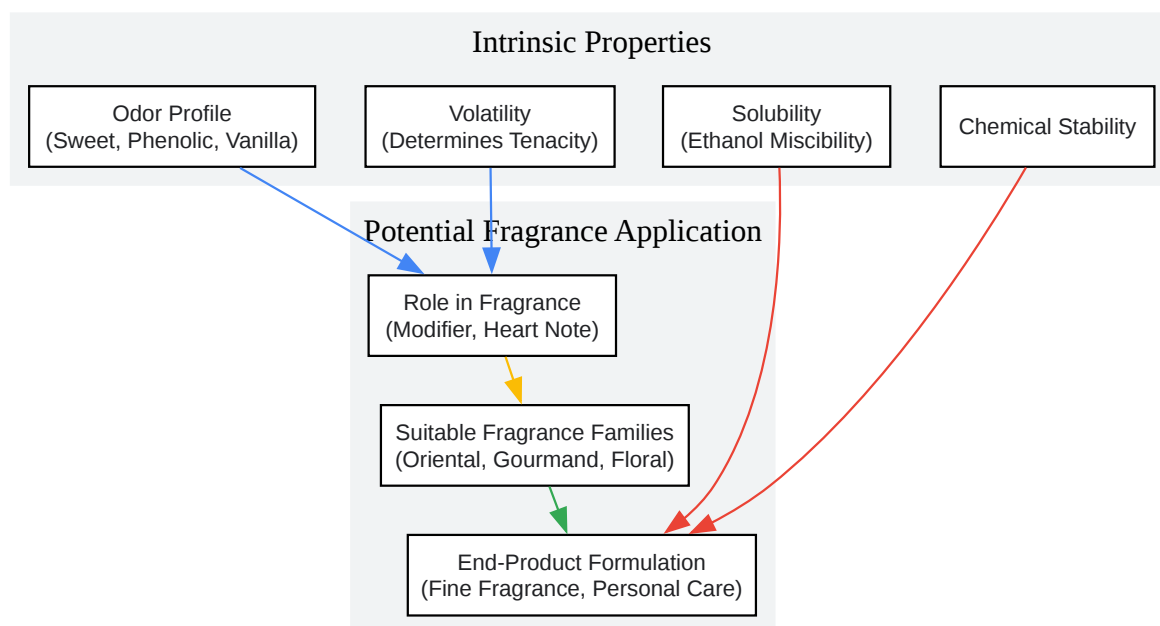
Caption: Workflow for the evaluation of a new fragrance ingredient.

## Regulatory and Safety Considerations

A critical aspect of utilizing any ingredient in consumer products is its safety and regulatory status. As of the latest review, no specific International Fragrance Association (IFRA) standard or a comprehensive safety assessment by the Cosmetic Ingredient Review (CIR) for **4'-Hydroxy-3'-methylacetophenone** (CAS 876-02-8) was found. This lack of specific regulatory oversight for fragrance applications is a significant consideration. While some suppliers list it for use in the fragrance industry, the explicit "not for fragrance use" statement from other sources warrants a cautious approach.[3] Researchers and manufacturers should conduct their own rigorous safety assessments before any commercial application. It is important to distinguish this compound from the structurally related but distinct 'Hydroxyacetophenone' (CAS 99-93-4), for which a CIR safety assessment does exist.[9]

## Logical Relationship of Properties to Application

The following diagram illustrates the relationship between the intrinsic properties of **4'-Hydroxy-3'-methylacetophenone** and its potential fragrance applications.



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Caption: Relationship between properties and fragrance application.

## Conclusion

**4'-Hydroxy-3'-methylacetophenone** possesses an intriguing olfactory profile that suggests its potential as a valuable ingredient in the fragrance industry. However, the conflicting information regarding its use and the current lack of specific regulatory guidelines from bodies like IFRA necessitate a thorough and cautious evaluation by any formulator. The provided protocols offer a framework for researchers to systematically assess its olfactory characteristics, stability, and performance in fragrance compositions. Further research and safety assessments are crucial to fully unlock the potential of this compound in the world of perfumery.

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